

Section 1: Introduction and Strategic Hazard Assessment

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Compound of Interest

Compound Name: [3-(hydroxymethyl)azetidin-3-yl]methanol hydrochloride

CAS No.: 1016232-92-0

Cat. No.: B3071987

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The compound designated by CAS number 1016232-92-0 is chemically identified as **[3-(hydroxymethyl)azetidin-3-yl]methanol hydrochloride**.^[1] It is categorized as a building block for protein degraders, a class of molecules that includes Proteolysis Targeting Chimeras (PROTACs) and molecular glues.^[1] These therapeutic modalities are designed to be highly potent, hijacking the cell's ubiquitin-proteasome system to induce the degradation of specific target proteins.

Given its intended application, CAS 1016232-92-0 must be regarded as a potentially highly potent active pharmaceutical ingredient (HPAPI). While specific toxicological data for this building block may not be readily available, the precautionary principle dictates that it be handled with the same level of care as a finished, biologically active compound. The primary risk is not just acute toxicity but the potential for unforeseen biological effects upon accidental exposure. Therefore, protecting the researcher and the laboratory environment from contamination is the paramount objective.^[2] This guide establishes a comprehensive framework for risk mitigation based on industry best practices for HPAPI management.^{[3][4]}

Compound Identification	
CAS Number	1016232-92-0
IUPAC Name	[3-(hydroxymethyl)azetidin-3-yl]methanol hydrochloride
Molecular Formula	C ₅ H ₁₂ ClNO ₂
Molecular Weight	153.61 g/mol [1]
Compound Family	Protein Degradation Building Block [1]

Section 2: Engineering Controls and Personal Protective Equipment (PPE)

To ensure operator safety and prevent environmental contamination, a multi-layered approach combining engineering controls and robust PPE is mandatory. The open handling of this compound as a powder is strictly prohibited.[\[5\]](#)

2.1 Engineering Controls: The Primary Barrier

The choice of engineering controls is dictated by the specific laboratory operation. All manipulations of the solid compound and initial solution preparations must be performed within a contained environment operating at negative pressure to protect the user.[\[2\]](#)[\[5\]](#)

- **Weighing and Aliquoting Solid:** A ventilated balance enclosure or a glove box is required. These systems provide a physical barrier and use directed airflow (HEPA-filtered exhaust) to capture any airborne particles.[\[3\]](#)
- **Solution Preparation:** Initial dissolution and preparation of concentrated stock solutions should be performed in a certified chemical fume hood.[\[3\]](#)
- **Facility Design:** The handling area should be clearly demarcated with restricted access. Ideally, it should be maintained under negative air pressure relative to adjacent corridors to prevent the escape of contaminants.[\[5\]](#)

2.2 Personal Protective Equipment (PPE): The Secondary Barrier

PPE is not a substitute for robust engineering controls but serves as the final layer of operator protection.

- **Gloves:** Double-gloving with nitrile gloves is required. The outer glove should be removed and disposed of immediately after handling the compound or upon leaving the containment area.
- **Eye Protection:** Chemical safety goggles or a full-face shield must be worn at all times.
- **Lab Coat:** A dedicated, non-porous lab coat with long sleeves and elastic cuffs is essential. This coat should not be worn outside the designated handling area.
- **Respiratory Protection:** While engineering controls are designed to prevent inhalation exposure, a fitted N95 or higher-rated respirator may be required based on a site-specific risk assessment, especially during initial handling or spill cleanup.

Section 3: Protocols for Safe Handling and Solution Preparation

The following protocols are designed to minimize exposure and ensure the integrity of the compound. Meticulous documentation of every step, including lot numbers, weights, solvent volumes, and dates, is critical for experimental reproducibility.

3.1 Protocol: Weighing the Solid Compound

- **Preparation:** Don all required PPE (double gloves, safety goggles, lab coat). Ensure the ventilated balance enclosure or fume hood is certified and operating correctly.
- **Staging:** Place a new weigh paper or boat on the analytical balance. Also place a pre-labeled, sealable container (e.g., an amber glass vial with a PTFE-lined cap) for the compound, a spatula, and any other necessary tools inside the enclosure.
- **Tare:** Tare the balance with the empty weigh boat.
- **Dispensing:** Carefully transfer the desired amount of CAS 1016232-92-0 from the stock container to the weigh boat. Perform this action slowly to avoid generating airborne dust.

- **Transfer:** Once the target weight is achieved, carefully transfer the powder into the pre-labeled vial.
- **Sealing:** Securely cap the vial.
- **Decontamination:** Using a wipe lightly dampened with 70% ethanol, carefully decontaminate the exterior of the vial, the spatula, and the work surface inside the enclosure. Dispose of the weigh boat and wipes in a designated hazardous waste bag located within the enclosure.
- **Removal:** Once the exterior of the vial is decontaminated, it can be removed from the enclosure for storage or immediate use.

3.2 Protocol: Preparation of a Concentrated Stock Solution (e.g., 10 mM)

- **Pre-calculation:** Calculate the required volume of solvent (e.g., DMSO, water, or another appropriate solvent based on supplier data) needed to achieve the target concentration from the weighed mass of the compound.
- **Setup:** Perform this procedure inside a chemical fume hood.
- **Solvent Addition:** Uncap the vial containing the pre-weighed solid. Using a calibrated pipette, add the calculated volume of solvent directly to the vial.
- **Dissolution:** Securely recap the vial. Mix thoroughly using a vortex mixer until all solid material is completely dissolved. Gentle warming or sonication may be required, but this should be tested on a small scale first to ensure it does not promote degradation.
- **Labeling:** Clearly label the vial with the compound name, CAS number, exact concentration, solvent, and date of preparation.
- **Aliquoting for Storage:** To avoid repeated freeze-thaw cycles which can degrade the compound, immediately aliquot the stock solution into smaller, single-use volumes in appropriately labeled cryovials.

Section 4: Storage and Stability Management

Proper storage is crucial for maintaining the chemical integrity and biological activity of CAS 1016232-92-0.

4.1 Storage of Solid Compound

The solid hydrochloride salt form is generally stable. Based on supplier information, it should be stored at room temperature.^[1] To prevent degradation from moisture and light, follow these guidelines:

- Keep the container tightly sealed.
- Store in a desiccator, especially in humid environments.
- Protect from direct light by using the original amber vial or storing it inside a cabinet.

4.2 Storage of Solutions

Solutions are inherently less stable than the solid compound. The choice of storage temperature depends on the intended duration of storage.

- Short-Term Storage (1-2 weeks): Aliquots of the stock solution can be stored at 2-8°C, protected from light.
- Long-Term Storage (>2 weeks): For long-term preservation, aliquots should be flash-frozen and stored at -20°C or, preferably, -80°C. Avoid using frost-free freezers, as their temperature cycles can be detrimental.

Form	Condition	Temperature	Notes
Solid (As Received)	Dry, Dark	Room Temperature	Use a desiccator for added moisture protection. ^[1]
Solution (Short-Term)	Protected from Light	2-8°C	Recommended for up to 2 weeks.
Solution (Long-Term)	Single-Use Aliquots	-20°C to -80°C	Avoid repeated freeze-thaw cycles. -80°C is preferred.

Section 5: Spill Management and Waste Disposal

A clear plan for managing spills and waste is a critical component of safe laboratory practice.

5.1 Spill Response

- **Alert & Evacuate:** Alert personnel in the immediate area. If the spill is large or outside of a containment device, evacuate the lab.
- **Contain:** If safe to do so, cover the spill with an absorbent material (e.g., chemical absorbent pads) to prevent it from spreading.
- **Cleanup:** Personnel involved in cleanup must wear full PPE, including a respirator. Carefully collect the absorbent material and any contaminated debris, placing it into a labeled, sealed hazardous waste container.
- **Decontaminate:** Clean the spill area with an appropriate detergent solution, followed by a 70% ethanol wipe-down.

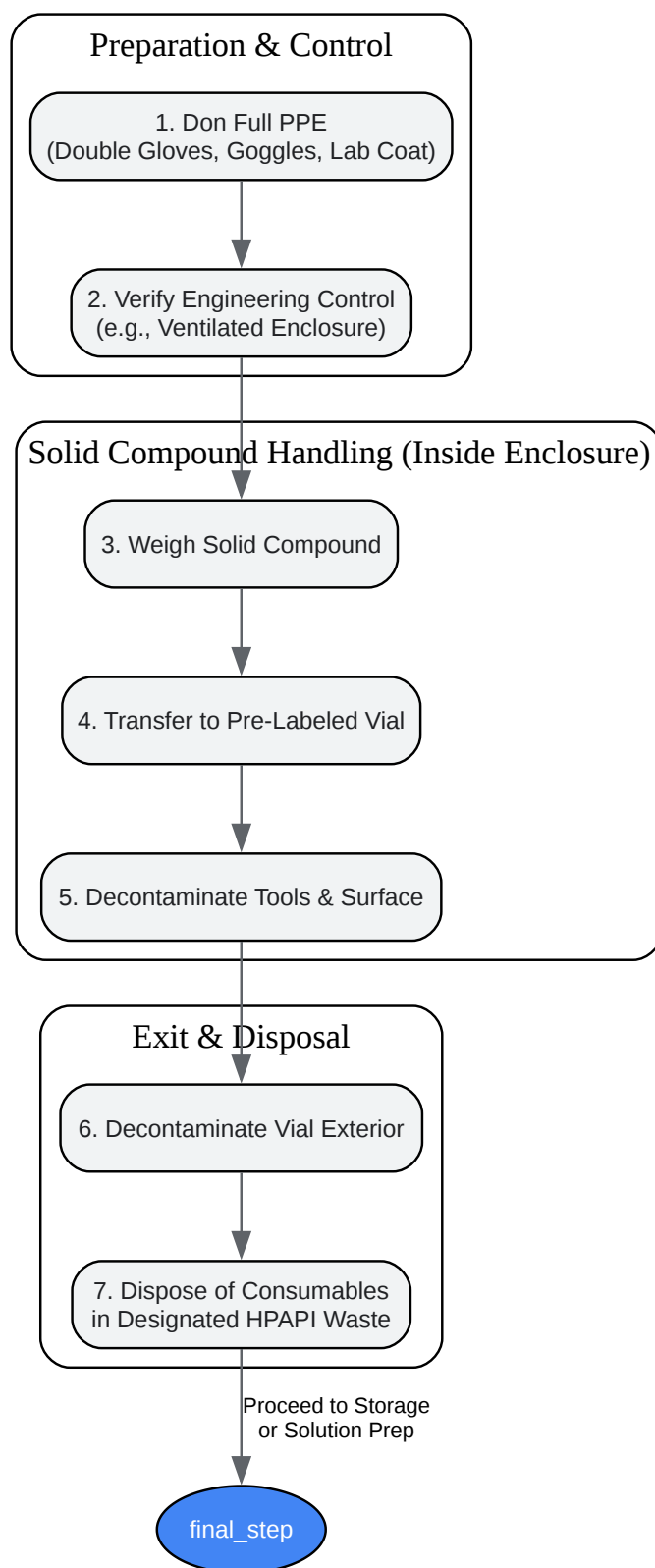
5.2 Waste Disposal

All waste generated from handling CAS 1016232-92-0 is considered hazardous chemical waste.

- **Solid Waste:** Contaminated gloves, wipes, weigh boats, and empty containers must be placed in a clearly labeled, sealed hazardous waste bag or container.^[3]
- **Liquid Waste:** Unused or expired solutions should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- All waste must be disposed of through the institution's official environmental health and safety program, following all local and national regulations.^{[6][7]}

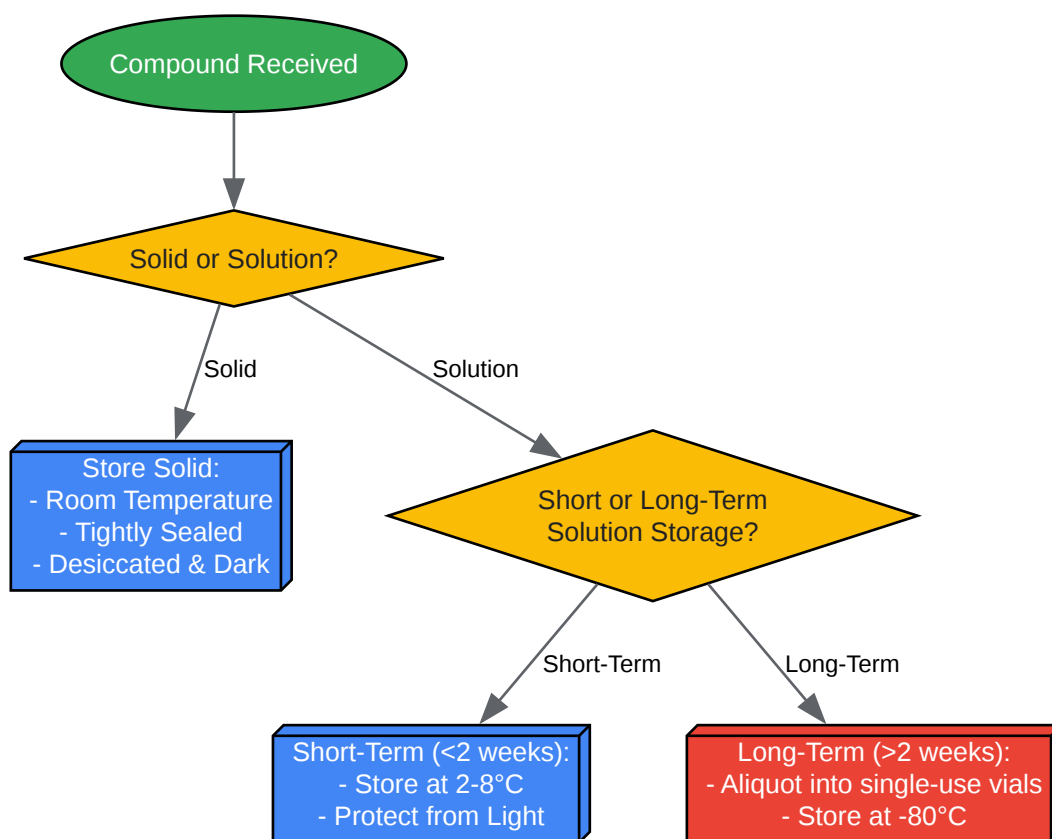
Section 6: Visual Workflows

The following diagrams illustrate the critical workflows for handling and storing CAS 1016232-92-0, ensuring a logical and safe process is followed at all times.



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Caption: Workflow for Safely Weighing CAS 1016232-92-0.



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Caption: Decision Tree for Proper Storage of CAS 1016232-92-0.

Section 7: References

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